

Detailed protocol for the synthesis of 6-(4-Bromophenyl)pyridazine-3-thiol

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Compound of Interest

Compound Name: 6-(4-Bromophenyl)pyridazine-3-thiol

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Application Notes and Protocols for Researchers

Detailed Protocol for the Synthesis of 6-(4-Bromophenyl)pyridazine-3-thiol

Abstract

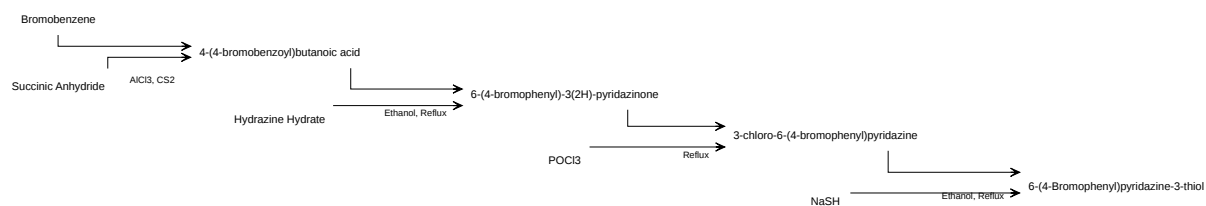
This document provides a comprehensive, step-by-step protocol for the synthesis of **6-(4-Bromophenyl)pyridazine-3-thiol**, a heterocyclic compound of interest in medicinal chemistry and drug development. The synthesis is accomplished in a four-step sequence starting from commercially available bromobenzene and succinic anhydride. The protocol details the synthesis of the key intermediates: 4-(4-bromobenzoyl)butanoic acid, 6-(4-bromophenyl)-3(2H)-pyridazinone, and 3-chloro-6-(4-bromophenyl)pyridazine. This protocol is intended for researchers in organic and medicinal chemistry.

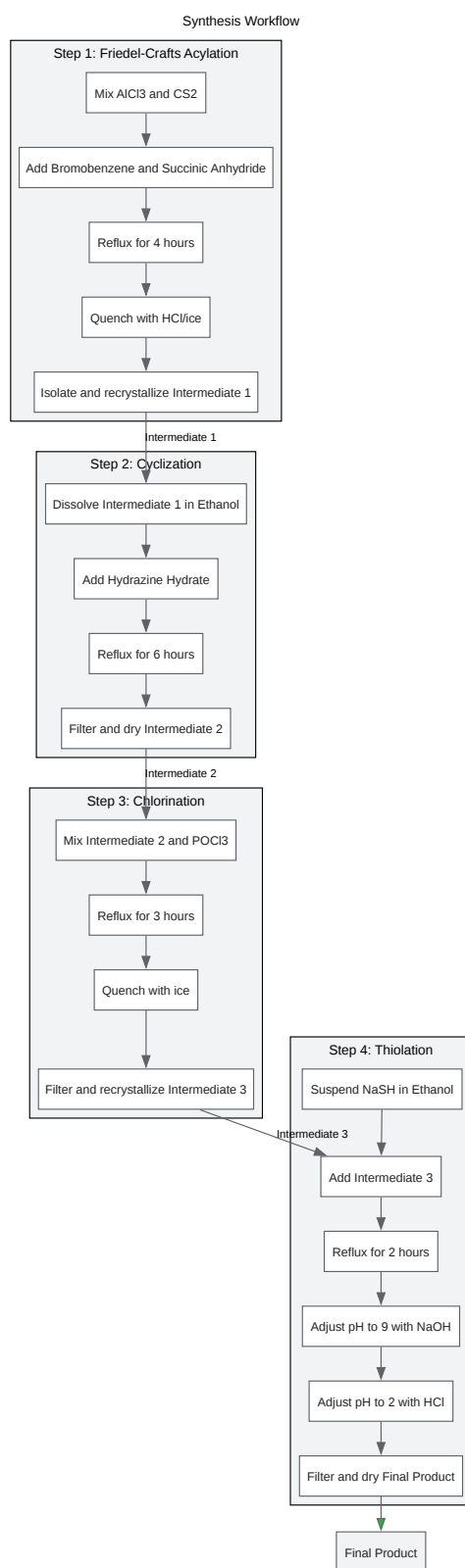
Introduction

Pyridazine and its derivatives are a class of heterocyclic compounds that have garnered significant attention in the field of medicinal chemistry due to their diverse pharmacological activities. The introduction of a thiol group at the 3-position and a bromophenyl group at the 6-position of the pyridazine ring can offer opportunities for further functionalization and may

impart interesting biological properties. This protocol outlines a reliable and reproducible method for the synthesis of **6-(4-Bromophenyl)pyridazine-3-thiol**.

Overall Reaction Scheme





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